

Application Notes and Protocols for Regelinol in Preclinical Research

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Compound of Interest

Compound Name: *Regelinol*

Cat. No.: *B1679257*

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A Search for "**Regelinol**" Yields No Direct Results; Pivoting to the Closely Related "Reelin" Signaling Pathway

Initial searches for "**Regelinol**" in the context of preclinical research did not yield specific information on a compound with this name. The search results consistently point towards "Reelin," a critical protein involved in neuronal development and signaling. It is possible that "**Regelinol**" is a novel compound not yet widely documented, a proprietary name, or a misspelling of "Reelin" or a related molecule.

Given the absence of data for "**Regelinol**," this document will focus on the preclinical understanding of the Reelin signaling pathway, which is likely relevant to the user's interest. The following sections provide an overview of this pathway, its components, and general considerations for preclinical research in this area. Due to the lack of specific data for "**Regelinol**," the requested quantitative data tables and detailed experimental protocols for dosage and administration cannot be provided.

The Reelin Signaling Pathway

The Reelin signaling pathway is crucial for the proper migration of neurons during brain development and has been implicated in various neurological disorders.[1][2][3] The core components of this pathway include the extracellular glycoprotein Reelin, its receptors, and intracellular adapter proteins.

Mechanism of Action

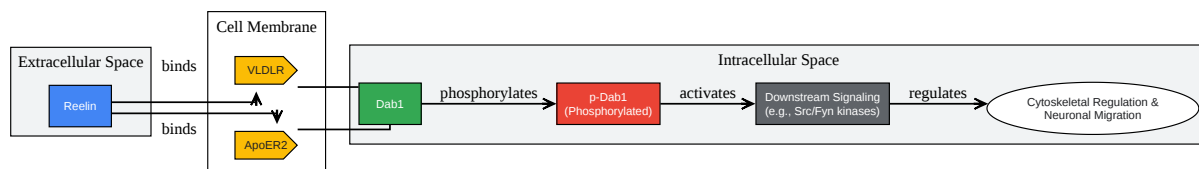
Reelin is secreted into the extracellular matrix and binds to two members of the low-density lipoprotein receptor family: the Very-Low-Density Lipoprotein Receptor (VLDLR) and the Apolipoprotein E Receptor 2 (ApoER2).^{[1][2][4]} This binding event triggers a cascade of intracellular signaling events.

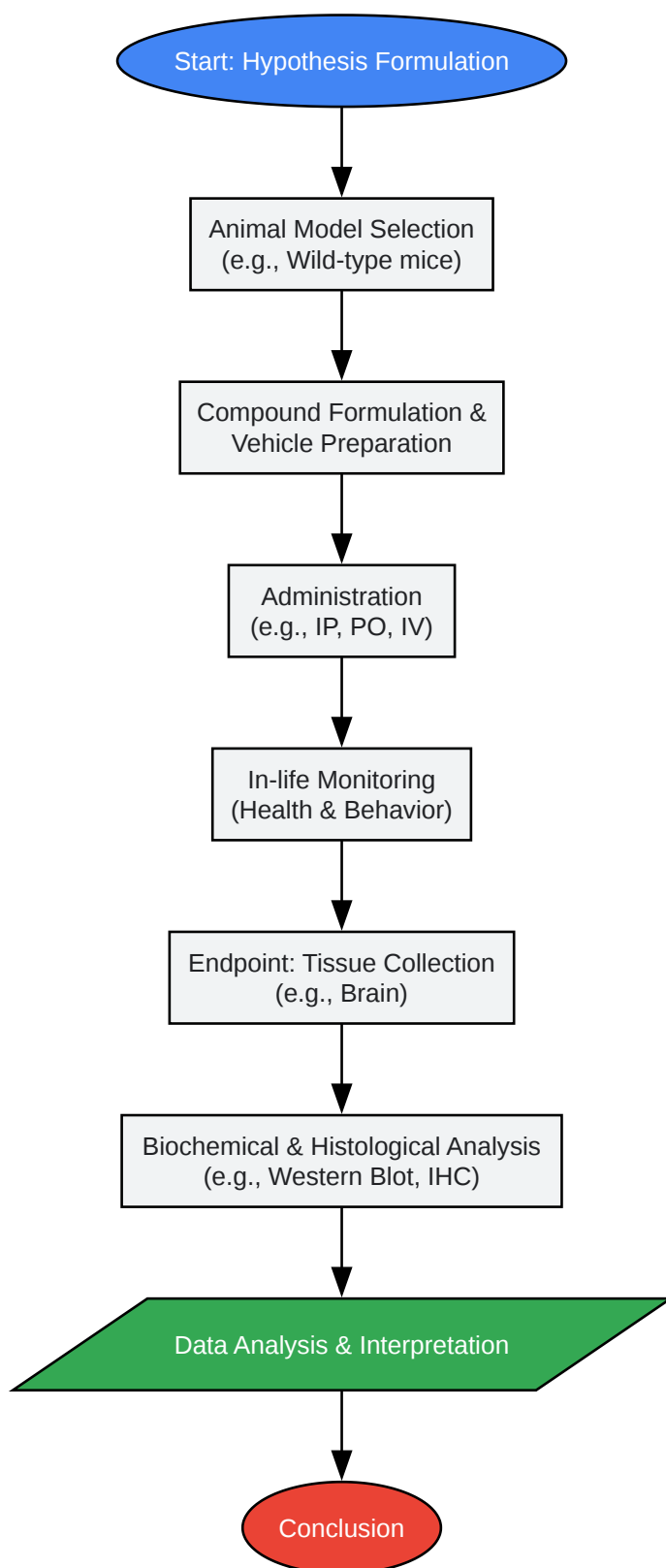
Upon Reelin binding, the intracellular adapter protein Disabled-1 (Dab1) becomes phosphorylated.^{[1][3]} Dab1 is associated with the cytoplasmic tails of VLDLR and ApoER2.^[4] The phosphorylation of Dab1 is a critical step that activates downstream signaling cascades, ultimately influencing the neuronal cytoskeleton and leading to the proper positioning of migrating neurons.^[1]

The Reelin signaling pathway is not only active during development but also plays a role in synaptic plasticity, dendritic growth, and spine formation in the adult brain.^{[2][3]} Dysregulation of this pathway has been linked to conditions such as lissencephaly, autism, schizophrenia, and Alzheimer's disease.^{[2][3]}

Visualizing the Reelin Signaling Pathway

The following diagram illustrates the canonical Reelin signaling pathway.





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